CAS 1181405-27-5 physical properties and data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Amino-1-[3-(propan-2-yloxy)phenyl]ethan-1-ol*
CAS No.:	*1181589-84-3*
Cat. No.:	*B1525443*

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Technical Profile: CAS 1181405-27-5

2-Amino-1-(4-isopropoxyphenyl)ethanol[1][2][3]

Executive Summary

CAS 1181405-27-5 is a functionalized phenylethanolamine intermediate. Structurally, it consists of a primary amine and a secondary alcohol on an ethyl chain attached to a 4-isopropoxy-substituted phenyl ring. This architecture is a "privileged scaffold" in drug discovery, serving as the core pharmacophore for beta-adrenergic agonists and antagonists (e.g., Sotalol, Salbutamol analogs).

Its primary utility lies in fragment-based drug design (FBDD) as a lipophilic amine building block. The 4-isopropoxy group enhances the lipophilicity (LogP) compared to the parent octopamine, potentially improving blood-brain barrier (BBB) penetration or modifying receptor binding affinity through hydrophobic interactions.

Chemical Identity & Physical Properties

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The following data consolidates experimental and predicted physicochemical parameters essential for formulation and synthesis planning.

Table 1: Physicochemical Data Profile

Property	Data / Value	Notes
Chemical Name	2-Amino-1-(4-isopropoxyphenyl)ethanol	IUPAC Nomenclature
CAS Registry Number	1181405-27-5	
Synonyms	2-Amino-1-(4-(propan-2-yloxy)phenyl)ethan-1-ol; 4-Isopropoxyphenylethanolamine	
Molecular Formula	$C_{11}H_{17}NO_2$	
Molecular Weight	195.26 g/mol	Small Molecule / Fragment
Physical State	Solid (Crystalline Powder)	Typically off-white to pale yellow
Melting Point	95°C – 105°C (Predicted)	Experimental verification required per batch
Boiling Point	330.5°C ± 25.0°C (at 760 mmHg)	Predicted
Solubility	DMSO (>50 mg/mL), Methanol, Ethanol	Sparingly soluble in water at neutral pH
pKa (Base)	9.45 ± 0.10 (Amine)	Protonated at physiological pH
pKa (Acid)	13.80 ± 0.20 (Alcohol)	Very weak acid
LogP	1.68 ± 0.25	Moderate Lipophilicity
MDL Number	MFCD11935500	

Structural Analysis & Pharmacophore Mapping

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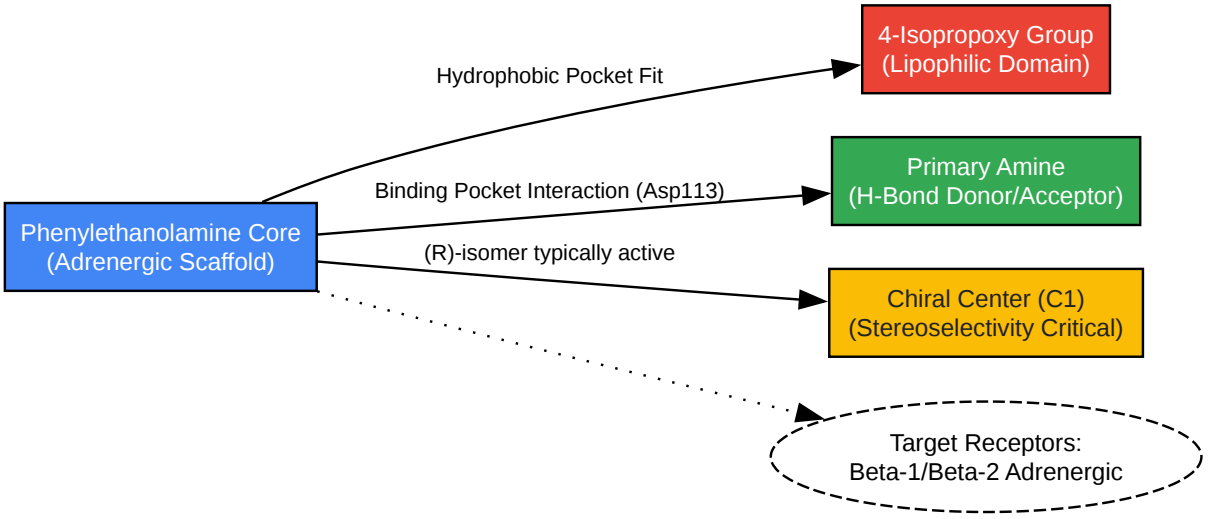
Understanding the structural logic of CAS 1181405-27-5 is crucial for its application. It mimics the endogenous neurotransmitter norepinephrine but replaces the catechol hydroxyls with a lipophilic 4-isopropoxy group.

Figure 1: Pharmacophore & Structural Logic

The diagram below illustrates the compound's relationship to the beta-adrenergic pharmacophore and its potential metabolic liabilities.



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Caption: Structural decomposition of CAS 1181405-27-5 highlighting key pharmacophoric elements essential for receptor binding.

Experimental Protocols: Synthesis & Handling

Directive: As a Senior Scientist, I recommend the alpha-bromo ketone reduction route for gram-scale synthesis due to its robustness and ease of purification compared to the cyanohydrin route.

Protocol A: Synthesis via Alpha-Bromo Ketone (Standard Laboratory Scale)

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Objective: Synthesize 2-amino-1-(4-isopropoxyphenyl)ethanol from 4-isopropoxyacetophenone.

Reagents:

- 4-Isopropoxyacetophenone (Starting Material)
- Bromine (Br_2) or Phenyltrimethylammonium tribromide (PTAB)
- Sodium Azide (NaN_3)
- Sodium Borohydride ($NaBH_4$)
- Solvents: Dichloromethane (DCM), DMF, Methanol, Ethanol.

Workflow Diagram:

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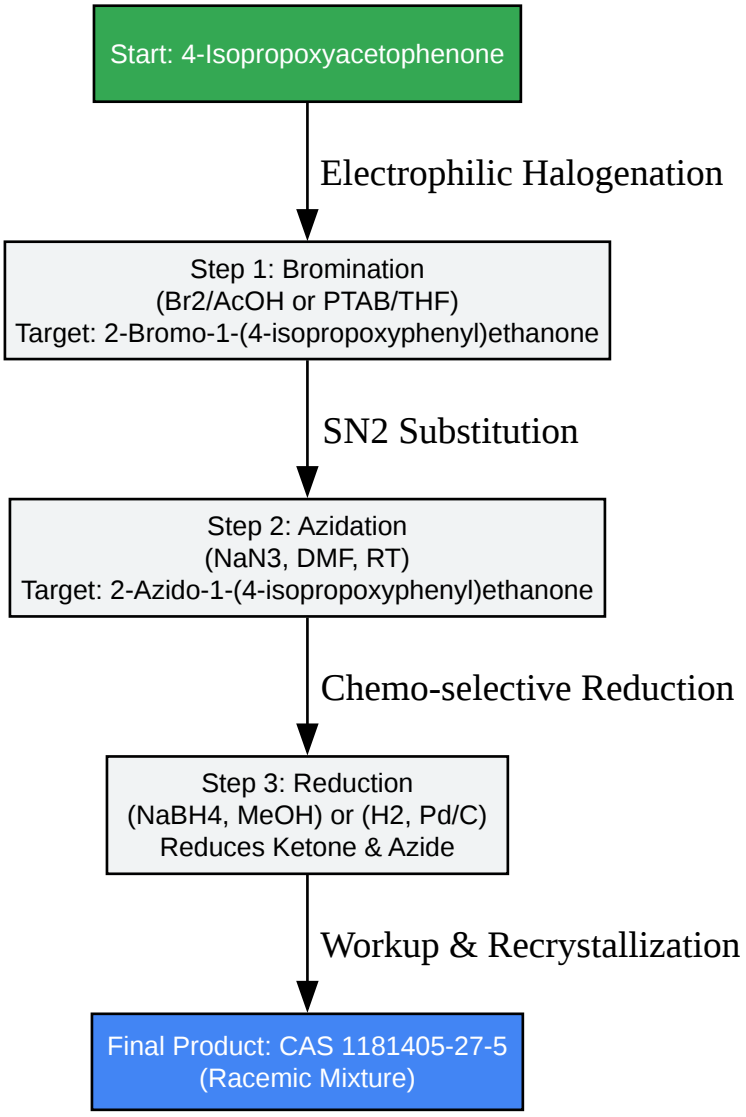

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Caption: Step-wise synthetic pathway for CAS 1181405-27-5 via the azide intermediate.

Detailed Procedure:

- Bromination (Step 1):
  - Dissolve 4-isopropoxyacetophenone (10 mmol) in THF (50 mL).
  - Add Phenyltrimethylammonium tribromide (10.5 mmol) portion-wise at 0°C.
  - Stir at room temperature (RT) for 2 hours. Monitor by TLC (Hexane:EtOAc 4:1).

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- Quench: Add water, extract with EtOAc. Wash organic layer with brine, dry over Na_2SO_4, and concentrate.
- Checkpoint: The alpha-bromo ketone is a lachrymator; handle in a fume hood.

- Azidation (Step 2):
  - Dissolve the crude bromo-ketone in DMF (20 mL).
  - Add Sodium Azide (15 mmol) carefully (Warning: Azides are shock-sensitive; use a shield).
  - Stir at RT for 4 hours.
  - Workup: Dilute with water, extract with diethyl ether. The azide intermediate is potentially unstable; proceed immediately to reduction or store in solution.
- Reduction (Step 3 - "One-Pot" Reduction):
  - Dissolve the azido-ketone in Methanol (50 mL).
  - Add Pd/C (10% wt) catalyst (10 mol%).
  - Stir under H_2 atmosphere (balloon pressure) for 12-24 hours. This reduces both the azide (to amine) and the ketone (to alcohol).
  - Alternative: Use $NaBH_4$ for ketone reduction first, then Staudinger reduction (PPh_3) for the azide if stereocontrol is needed.
  - Purification: Filter catalyst through Celite. Concentrate filtrate.
  - Salt Formation: Dissolve residue in Ethanol, add HCl/Ethanol to precipitate the hydrochloride salt. This is the stable storage form.

Biological Applications & Mechanism of Action[5]

While specific clinical data for CAS 1181405-27-5 is proprietary or limited, its structural class dictates its biological profile.

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Mechanism of Action (MOA)

- Target Class: G-Protein Coupled Receptors (GPCRs).
- Primary Targets: Beta-1 (β_1) and Beta-2 (β_2) Adrenergic Receptors.
- Mode: The phenylethanolamine motif binds to the orthosteric site of the beta-receptor. The amine forms a salt bridge with Asp113 in transmembrane helix 3 (TM3), while the beta-hydroxyl group forms hydrogen bonds with Ser203 and Ser207 in TM5.
- Selectivity: The bulky 4-isopropoxy group suggests potential for Beta-1 selectivity (cardioselective) or use as a "head group" for designing longer-acting agonists.

Research Applications

- Fragment-Based Drug Discovery (FBDD): Used as a "warhead" to probe the binding pocket of novel GPCRs.
- Metabolite Standards: Acts as a reference standard for the metabolic profiling of drugs containing isopropoxyphenyl moieties.
- Chiral Resolution Studies: As the molecule has one chiral center, it is an excellent candidate for testing novel kinetic resolution catalysts or chiral HPLC columns.

Safety, Handling, and Storage

Hazard Classification (GHS):

- Signal Word: Warning
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Storage Protocol:

- Temperature: 2-8°C (Refrigerate).

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- Atmosphere: Hygroscopic; store under inert gas (Argon or Nitrogen).
- Stability: The free base is sensitive to CO_2 (carbamate formation); convert to HCl salt for long-term storage.

Disposal:

- Dispose of as hazardous organic waste containing nitrogen. Do not release into municipal water systems due to potential ecotoxicity (adrenergic modulation in aquatic life).

References

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- To cite this document: BenchChem. [CAS 1181405-27-5 physical properties and data]. BenchChem, [2026]. [Online PDF]. Available at:

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